

(R)-2-Thienylglycine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-2-Thienylglycine

Cat. No.: B1331330

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For Researchers, Scientists, and Drug Development Professionals

(R)-2-Thienylglycine is a derivative of the amino acid glycine containing a thiophene ring. It serves as a valuable building block in the synthesis of pharmaceuticals and agrochemicals.^[1] As with any chemical substance, a thorough understanding of its safety profile and proper handling procedures is paramount for ensuring the well-being of laboratory personnel and the integrity of research.

This technical guide provides a comprehensive overview of the available safety and handling information for **(R)-2-Thienylglycine**, compiled from material safety data sheets, toxicological studies, and regulatory guidelines. It is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to handle this compound responsibly.

Hazard Identification and Classification

Data on the specific hazard classification of **(R)-2-Thienylglycine** under the Globally Harmonized System (GHS) is limited. However, based on available information for similar compounds and related studies, the following potential hazards should be considered.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C6H7NO2S	[2]
Molecular Weight	157.19 g/mol	[2]
Appearance	White to off-white powder	[1]
Storage Conditions	Store at 0-8 °C	[1]

Toxicological Profile Summary

Endpoint	Result	Species	Notes	Reference
Acute Oral Toxicity	No data available	-	-	
Acute Dermal Toxicity	No data available	-	-	
Skin Irritation	Non-irritant to Very Slight Erythema	Rabbit	Data is for a potentially related, but unconfirmed, substance.	[3]
Eye Irritation	Severely Irritating	Rabbit	Data is for a potentially related, but unconfirmed, substance ("Lot #22L-2").	
Genotoxicity (Ames Test)	Non-mutagenic	Salmonella typhimurium and Escherichia coli	Data is for a potentially related, but unconfirmed, substance ("C6-2AL").	
Genotoxicity (Chromosomal Aberration)	No data available	-	-	
Genotoxicity (In Vivo Micronucleus)	No data available	-	-	

Experimental Protocols for Safety Assessment

Detailed experimental data for **(R)-2-Thienylglycine** is not extensively available in the public domain. The following sections describe the general methodologies for key toxicological

assessments, which would be applicable for a comprehensive safety evaluation of this compound.

Acute Oral Toxicity - LD50 Study (General Protocol)

The acute oral toxicity of a substance is typically determined using a limit test or a full LD50 study following guidelines such as OECD Guideline 423 or 425.

- Test System: Typically, young adult albino rats (e.g., Sprague-Dawley or Wistar strains) of a single sex (usually females) are used.
- Procedure:
 - Animals are fasted overnight prior to dosing.
 - A single dose of the test substance is administered by gavage. In a limit test, a dose of 2000 mg/kg body weight is often used.
 - Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
 - A necropsy of all animals is performed at the end of the observation period.
- Endpoint: The LD50 (the statistically estimated dose that is expected to be lethal to 50% of the animals) is calculated if a full study is performed. For a limit test, the result is reported as the LD50 being above or below the limit dose.

Dermal Irritation Study (General Protocol - OECD Guideline 404)

The potential of a substance to cause skin irritation is assessed in a rabbit model.

- Test System: Healthy young adult albino rabbits.
- Procedure:
 - Approximately 24 hours before the test, the fur on the dorsal area of the trunk of the animals is clipped.

- 0.5 g of the solid test substance, moistened with a small amount of a suitable vehicle (e.g., water), is applied to a small area (approximately 6 cm²) of the clipped skin and covered with a gauze patch and a semi-occlusive dressing.
- The exposure period is typically 4 hours.
- After exposure, the patch is removed, and the skin is gently cleansed.
- The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Endpoint: The degree of skin reaction is scored according to a standardized scale (e.g., Draize scale).[4]

Eye Irritation Study (General Protocol - OECD Guideline 405)

The potential for a substance to cause eye irritation or damage is evaluated in a rabbit model.

- Test System: Healthy young adult albino rabbits.
- Procedure:
 - A single dose of 0.1 g of the solid test substance is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated and serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
 - Observations are made for effects on the cornea (opacity), iris, and conjunctiva (redness and swelling).
- Endpoint: The severity of the ocular lesions is scored according to a standardized scale.

Bacterial Reverse Mutation Assay (Ames Test) (General Protocol - OECD Guideline 471)

This in vitro test is used to assess the mutagenic potential of a substance.[5]

- Test System: Histidine-dependent strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and a tryptophan-dependent strain of *Escherichia coli* (e.g., WP2 uvrA).
- Procedure:
 - The test is performed with and without a metabolic activation system (S9 mix from rat liver).
 - The test substance is incubated with the bacterial tester strains in a suitable medium.
 - The mixture is plated on a minimal agar medium lacking the required amino acid.
 - The plates are incubated for 48-72 hours.
- Endpoint: The number of revertant colonies (colonies that have regained the ability to grow in the absence of the specific amino acid) is counted. A substance is considered mutagenic if it causes a reproducible, dose-related increase in the number of revertant colonies.[6]

Potential Mechanisms of Toxicity and Signaling Pathways

Specific studies on the metabolic and toxicological pathways of **(R)-2-Thienylglycine** are not readily available. However, based on its chemical structure, potential mechanisms can be inferred.

Metabolism of Thiophene-Containing Compounds

The thiophene ring is a structural alert for toxicity, as its metabolism can lead to the formation of reactive metabolites.[7] Cytochrome P450 enzymes can mediate the S-oxidation of the thiophene sulfur atom or epoxidation of the thiophene ring. These reactive intermediates can covalently bind to cellular macromolecules, such as proteins, leading to cellular dysfunction and toxicity.

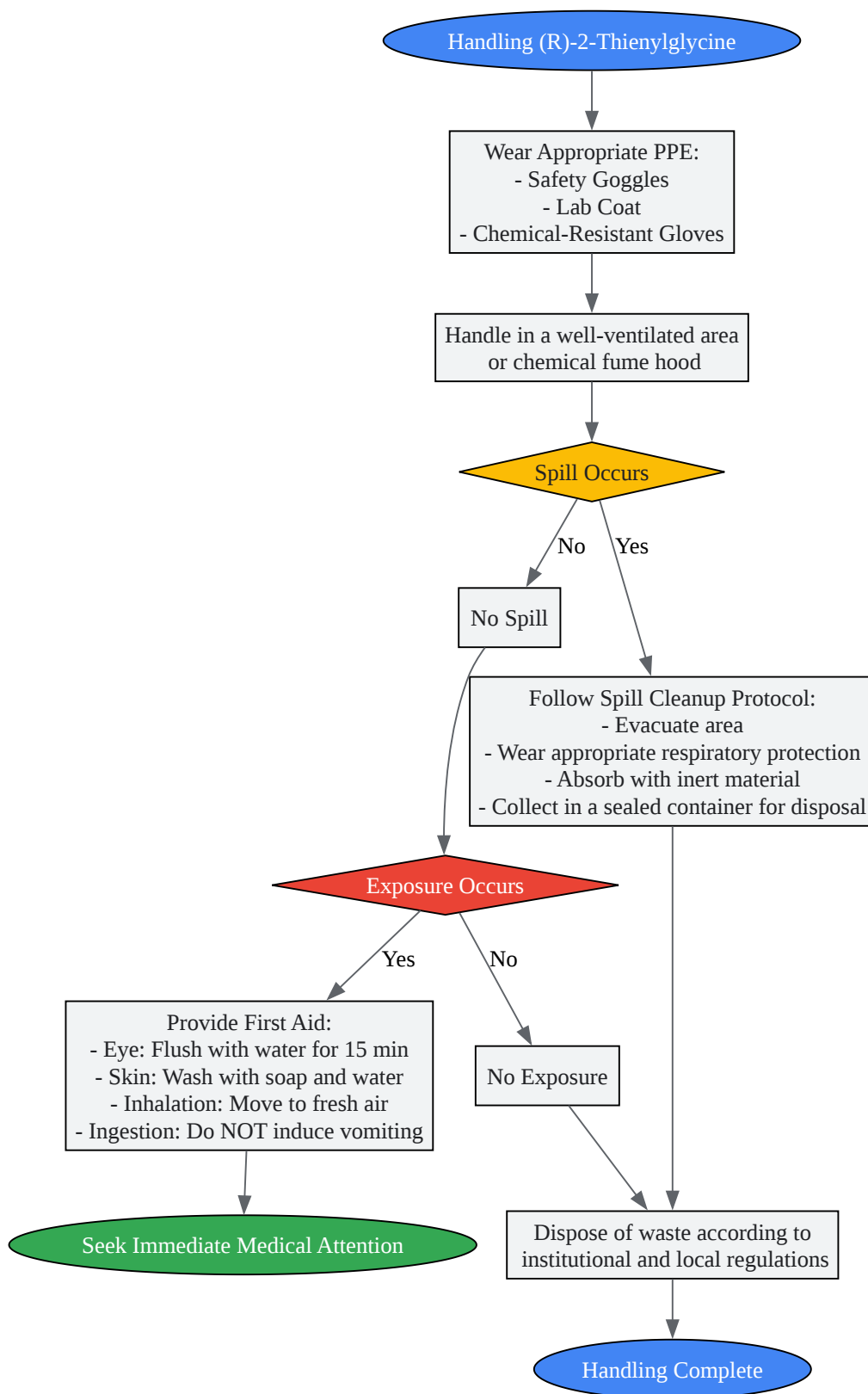
Potential Metabolic Activation of **(R)-2-Thienylglycine**.

Glycine Metabolism

As a glycine derivative, **(R)-2-Thienylglycine** may interact with pathways involving glycine metabolism. Glycine itself is involved in numerous metabolic processes, including the synthesis of proteins, purines, and glutathione. Alterations in these pathways could potentially contribute to toxicity.

Safety and Handling Precautions

Given the potential for severe eye irritation and the lack of comprehensive toxicity data, a cautious approach to handling **(R)-2-Thienylglycine** is essential. The following workflow outlines the recommended safety procedures.



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Recommended Workflow for Safe Handling of **(R)-2-Thienylglycine**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory to prevent eye contact.
- Skin Protection: A laboratory coat and chemical-resistant gloves (e.g., nitrile) should be worn.
- Respiratory Protection: If handling large quantities or if dust is generated, a NIOSH-approved respirator is recommended.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Skin Contact: Remove contaminated clothing and wash skin with soap and water.[8]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Conclusion

While **(R)-2-Thienylglycine** is a valuable compound in chemical synthesis, the available safety data is limited. The potential for severe eye irritation necessitates strict adherence to safety protocols, including the use of appropriate personal protective equipment and handling in a controlled environment. Further toxicological studies are required to fully characterize the safety profile of this substance. In the absence of specific data, a conservative approach to handling, assuming the compound is hazardous, is the most responsible course of action for all laboratory personnel.

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- To cite this document: BenchChem. [(R)-2-Thienylglycine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331330#r-2-thienylglycine-safety-and-handling-precautions]

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